

Docosan-1-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: docosan-1-amine

Cat. No.: B079458

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Introduction

Docosan-1-amine, a long-chain primary aliphatic amine, is a chemical compound with significant potential in various scientific and industrial applications. Its unique molecular structure, characterized by a 22-carbon alkyl chain attached to an amino group, imparts specific physicochemical properties that make it a valuable intermediate in organic synthesis and a candidate for investigation in materials science and drug development. This technical guide provides a detailed overview of the chemical properties, synthesis, and potential applications of **docosan-1-amine**, with a focus on experimental protocols and data presentation for the scientific community.

Chemical and Physical Properties

The properties of **docosan-1-amine** are primarily dictated by its long, nonpolar alkyl chain and the polar primary amine group. This duality in its structure influences its solubility, reactivity, and physical state.

Data Presentation: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₂ H ₄₇ N	[1][2]
Molecular Weight	325.62 g/mol	[1]
Appearance	White powder	[1]
Melting Point	Not available	
Boiling Point (estimated)	393.77 °C at 760 mmHg	
Solubility in Water	Insoluble	[3]
Solubility in Organic Solvents	Soluble in chloroform, alcohols, and ethers.	[3]
CAS Number	14130-06-4	[2]

Note: Specific quantitative data for some properties of **docosan-1-amine** are not readily available in the literature. In such cases, information for homologous long-chain primary amines is provided as a reasonable estimate.

Chemical Reactivity

As a primary amine, **docosan-1-amine** exhibits characteristic reactivity, primarily centered around the nucleophilic nitrogen atom of the amino group.

General Reactivity of Primary Amines:

- **Basicity:** Like other amines, **docosan-1-amine** is a weak base and can react with acids to form ammonium salts. This property is often exploited in purification processes.
- **Alkylation:** The lone pair of electrons on the nitrogen atom makes it nucleophilic, allowing it to react with alkyl halides. However, this reaction is often difficult to control and can lead to the formation of secondary, tertiary, and even quaternary ammonium salts[4].
- **Acylation:** **Docosan-1-amine** can react with acyl halides or anhydrides to form amides. This reaction is typically more controlled than alkylation.

- **Reaction with Carbonyls:** It can react with aldehydes and ketones to form imines through a nucleophilic addition-elimination mechanism.
- **Reaction with Carbon Dioxide:** Long-chain primary amines can react with atmospheric carbon dioxide to form alkylammonium alkylcarbamates[5].

Due to the long alkyl chain, steric hindrance may influence the rate and extent of these reactions compared to shorter-chain amines.

Experimental Protocols

Synthesis of Docosan-1-amine

While a specific, detailed synthesis protocol for **docosan-1-amine** is not widely published, it can be synthesized using standard organic chemistry methods for the preparation of primary amines. Reductive amination of docosanal or the Gabriel synthesis starting from 1-bromodocosane are two viable and well-established methods.

Protocol 1: Reductive Amination of Docosanal

This method involves the reaction of docosanal with ammonia in the presence of a reducing agent.

Materials:

- Docosanal
- Ammonia (in a suitable solvent like ethanol)
- Reducing agent (e.g., sodium borohydride (NaBH_4) or hydrogen gas with a nickel catalyst)
- Anhydrous solvent (e.g., ethanol or methanol)
- Apparatus for inert atmosphere reaction (optional, but recommended)

Procedure:

- Dissolve docosanal in the anhydrous solvent in a reaction flask.

- Add a solution of ammonia in the same solvent to the flask.
- Stir the mixture at room temperature for a specified period to allow for the formation of the intermediate imine.
- Introduce the reducing agent to the reaction mixture. If using NaBH_4 , it can be added portion-wise. If using catalytic hydrogenation, the reaction is carried out under a hydrogen atmosphere in the presence of a catalyst.
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, quench the reaction appropriately (e.g., by adding water if NaBH_4 was used).
- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure to obtain the crude **docosan-1-amine**.
- Purify the crude product by recrystallization or column chromatography.

Purification of Long-Chain Amines

A common method for purifying long-chain amines like **docosan-1-amine** is through acid-base extraction, which leverages the basicity of the amine group.

Protocol 2: Purification by Acid-Base Extraction

Materials:

- Crude **docosan-1-amine**
- Immiscible organic solvent (e.g., diethyl ether, dichloromethane)
- Dilute aqueous acid (e.g., 1 M HCl)
- Dilute aqueous base (e.g., 1 M NaOH)

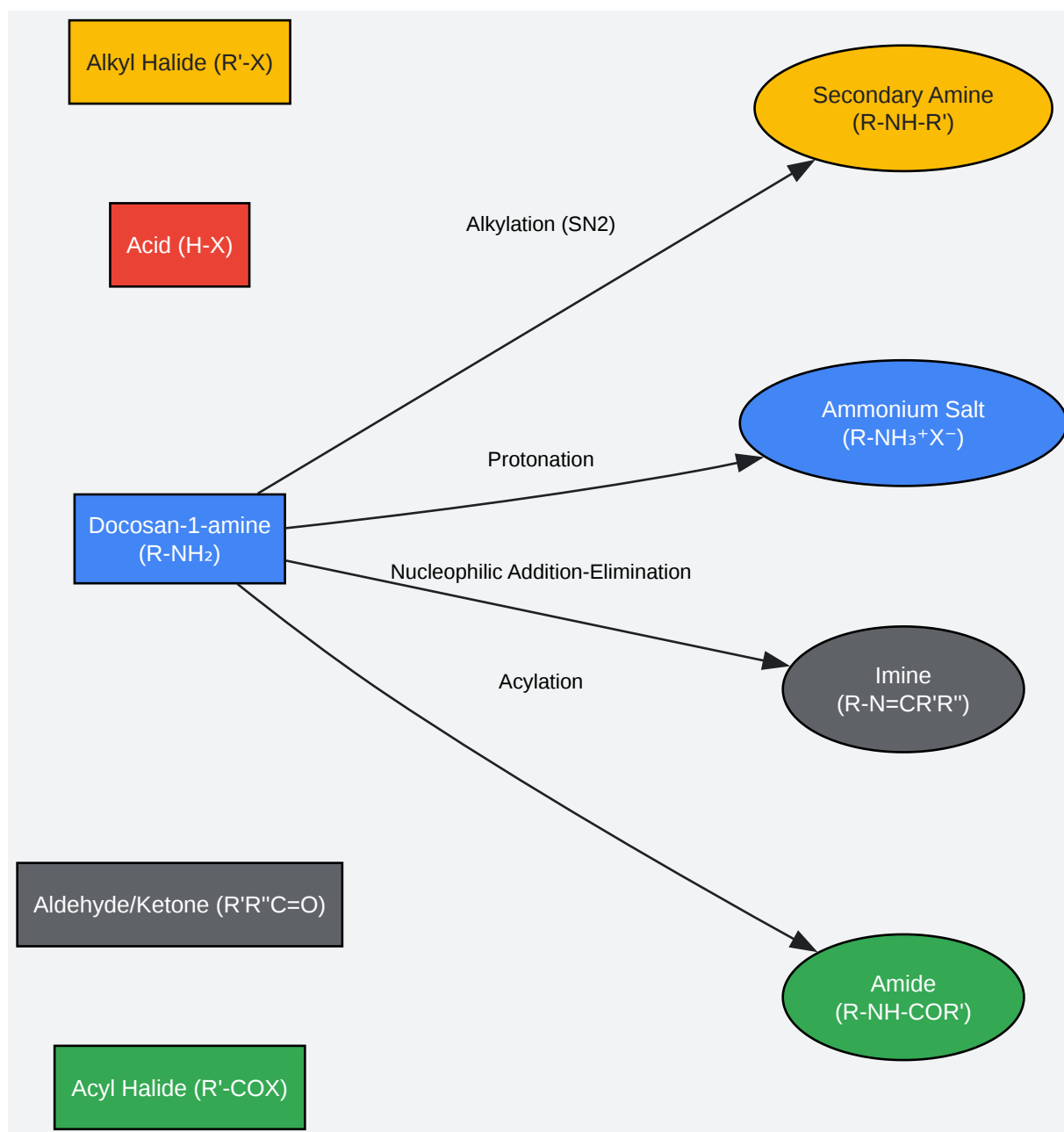
- Separatory funnel
- Anhydrous drying agent (e.g., Na_2SO_4)

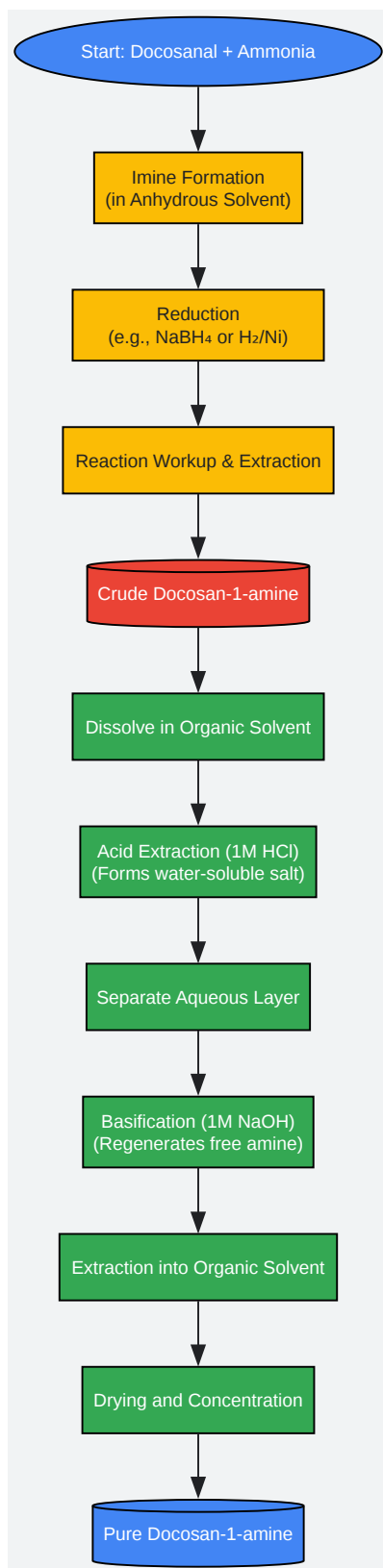
Procedure:

- Dissolve the crude **docosan-1-amine** in the organic solvent.
- Transfer the solution to a separatory funnel and add the dilute aqueous acid.
- Shake the funnel vigorously to allow for the formation of the water-soluble docosylammonium salt.
- Separate the aqueous layer (containing the protonated amine) from the organic layer (containing neutral impurities).
- Wash the aqueous layer with a fresh portion of the organic solvent to remove any remaining non-basic impurities.
- To the aqueous layer, slowly add the dilute aqueous base until the solution is basic, which will deprotonate the ammonium salt and regenerate the water-insoluble **docosan-1-amine**.
- Extract the free amine back into a fresh portion of the organic solvent.
- Wash the organic layer with brine, dry it over the anhydrous drying agent, and remove the solvent under reduced pressure to yield the purified **docosan-1-amine**.

Visualizations

Logical Relationship: General Reactivity of Primary Amines





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